Structural Comparison Guide: 3,5-PDC vs. Cyclohexane-1,3-dicarboxylic Acid[1]

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Compound of Interest

Compound Name:	*Cis-3,5-Piperidinedicarboxylic acid*
CAS No.:	*876367-84-9*
Cat. No.:	*B3030180*

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Executive Summary

This guide provides a rigorous structural and performance analysis of 3,5-Pyridinedicarboxylic acid (3,5-PDC) versus its saturated aliphatic analog, Cyclohexane-1,3-dicarboxylic acid (1,3-CHDA).[1] While both molecules serve as dicarboxylic acid linkers in reticular chemistry and pharmaceutical synthesis, their utility is sharply divided by their electronic and conformational profiles.[1]

- 3,5-PDC acts as a rigid, planar, electron-deficient scaffold capable of secondary coordination via the pyridine nitrogen.[1] It is the preferred ligand for high-stability Metal-Organic Frameworks (MOFs) and competitive enzyme inhibition.[1]
- 1,3-CHDA functions as a flexible, stereochemically complex spacer.[1] It is utilized to introduce "breathing" mechanics in porous materials and serves as a solubility-enhancing pharmacophore in drug design.[1]

Part 1: Molecular Architecture & Electronic Properties[1]

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The fundamental divergence in performance between these two agents stems from their backbone topology: Aromatic Heterocycle vs. Alicyclic Hydrocarbon.[1]

Structural Logic Diagram

The following diagram visualizes the causal relationship between the molecular structure and the resulting material properties.

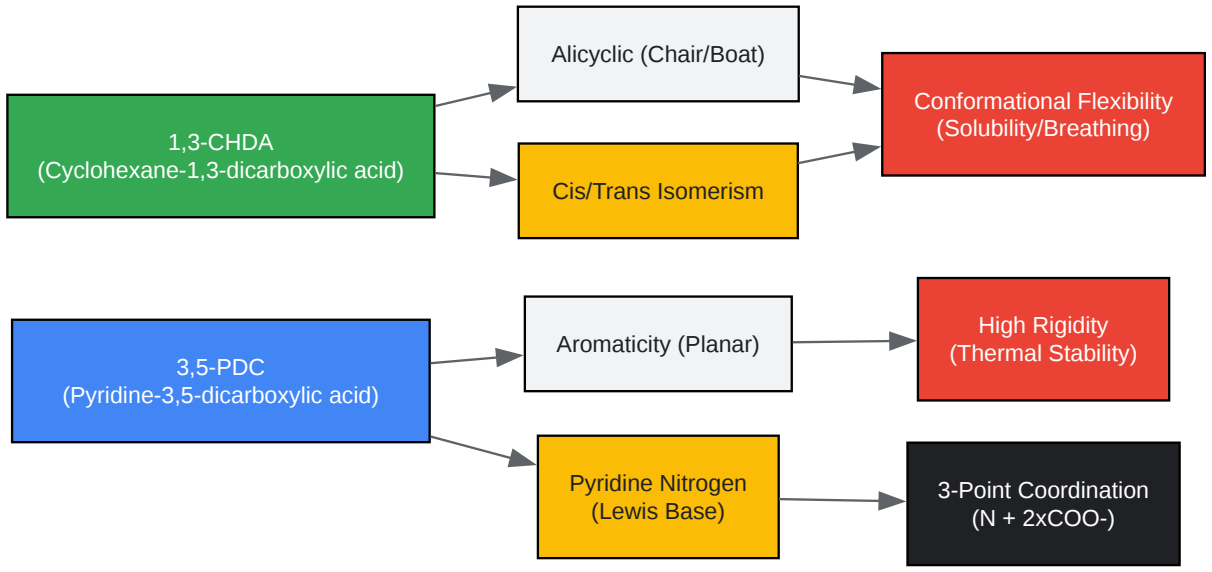

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Figure 1: Structural causality map illustrating how backbone topology dictates physicochemical outcomes.[1]

Key Structural Differentiators

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Feature	3,5-PDC (Dinicotinic Acid)	1,3-CHDA (Hexahydroisophthalic Acid)
Hybridization	(Planar, rigid)	(Puckered, flexible)
Electronic Nature	Electron-deficient (-acidic ring)	Electron-rich (-framework)
Coordination Sites	3 (2 Carboxylates + 1 Pyridine N)	2 (2 Carboxylates only)
Stereochemistry	Achiral, no stereoisomers	Cis/Trans diastereomers exist
Interactions	- stacking, H-bond acceptor (N)	Hydrophobic interactions, H-bond donor/acceptor

Expert Insight: The pyridine nitrogen in 3,5-PDC is not merely structural; it lowers the pKa of the carboxyl groups via induction and provides an orthogonal binding site for metals, enabling the formation of "pillared" MOF layers that are impossible with 1,3-CHDA [1, 2].

Part 2: Physicochemical Performance Profile

For application scientists, solubility and acid dissociation constants (pKa) are the critical parameters for process design.

Comparative Data Table

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Property	3,5-PDC	1,3-CHDA	Implication
Molecular Weight	167.12 g/mol	172.18 g/mol	Similar mass; 3,5-PDC has higher density packing.[1]
Melting Point	> 300 °C (sublimes)	132 – 141 °C	3,5-PDC offers superior thermal stability for high-temp catalysis.[1]
Water Solubility	~1.0 g/L (Sparingly Soluble)	Soluble (High)	1,3-CHDA is preferred for aqueous phase synthesis; 3,5-PDC requires DMF/DMSO.[1]
Acidity (pKa1)	2.8 (approx) [3]	4.2 – 4.5 (est.)	3,5-PDC is significantly more acidic due to the electron-withdrawing ring.[1]
LogP (Lipophilicity)	-0.1 (Low)	0.7 (Moderate)	1,3-CHDA has better membrane permeability potential in drug delivery.[1]

Data Interpretation: The high melting point and low solubility of 3,5-PDC are characteristic of strong intermolecular forces (

-stacking) and high lattice energy.[1] Conversely, the 1,3-CHDA mixture (cis/trans) disrupts efficient packing, resulting in a lower melting point and enhanced solubility, making it an ideal "solubility handle" in pharmaceutical intermediates [4, 5].

Part 3: Application Case Study – Ligand Design in MOFs

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The choice between these two linkers dictates the topology and dynamic behavior of Metal-Organic Frameworks.[1]

3,5-PDC: The Rigid Pillar

In MOF synthesis (e.g., Co-PDC systems), the pyridine nitrogen often coordinates to the metal center, creating a 3-connected node. This results in rigid, permanent porosity.[1]

- Mechanism: The N-donor prevents rotation, locking the framework.[1]
- Use Case: Gas storage (

  ,

) where pore collapse must be avoided [2, 6].

1,3-CHDA: The Breathing Linker

When 1,3-CHDA is used, the flexible cyclohexane ring allows the framework to undergo structural transitions upon guest adsorption.[1]

- Mechanism: The chair-to-boat conformational changes or rotation around the

  carbons allow the pore size to expand/contract.[1]
- Use Case: Selective separation of gases or controlled drug release systems where "induced fit" is required [7].[1]

Part 4: Experimental Protocol – Determination of pKa & Solubility

To validate the electronic differences described above, the following potentiometric titration protocol is recommended. This protocol is self-validating: the appearance of distinct equivalence points confirms the purity and electronic environment of the carboxyl groups.[1]

Workflow Diagram

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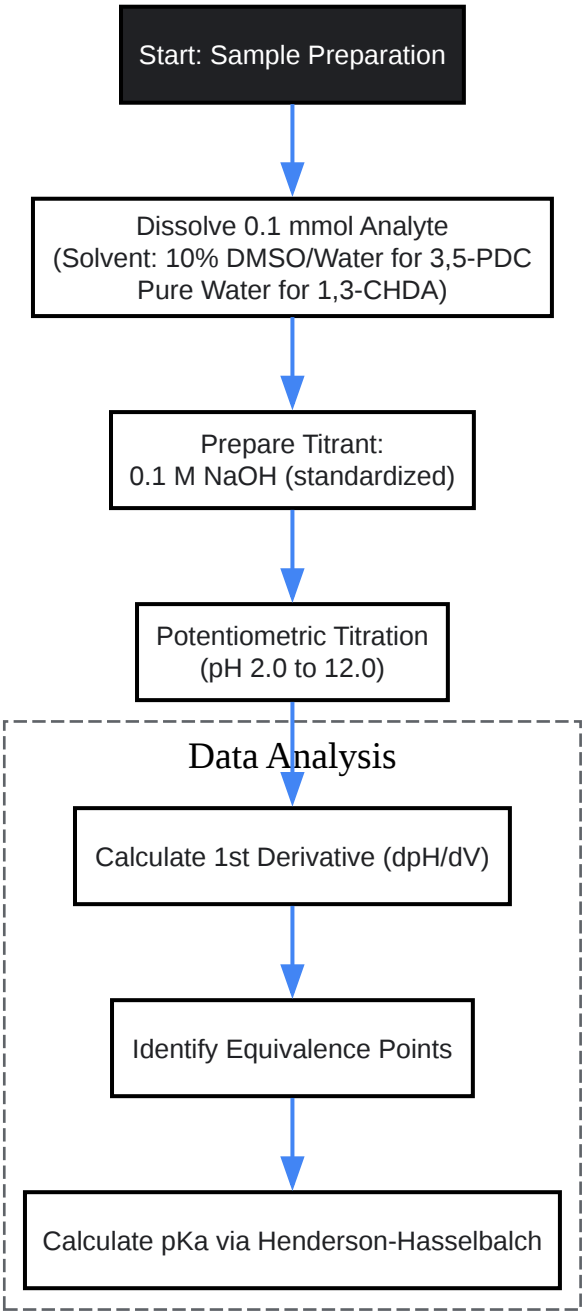

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Figure 2: Potentiometric titration workflow for comparative acidity analysis.

Step-by-Step Methodology

- Solvent Selection (Critical Step):
  - For 1,3-CHDA: Dissolve 20 mg directly in 50 mL deionized water.[1]

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- For 3,5-PDC: Due to low aqueous solubility, predissolve 20 mg in 2 mL DMSO, then dilute to 50 mL with water.[1] Note: The DMSO cosolvent effect on pKa must be corrected if precise thermodynamic values are required.

- Titration:
  - Titrate with 0.1 M NaOH (CO2-free) under

    atmosphere to prevent carbonate error.[1]
  - Record pH every 0.05 mL addition.[1]

- Data Validation:
  - 3,5-PDC will show a lower initial pH and a buffered region around pH 2.8–3.5.[1]
  - 1,3-CHDA will show a higher initial pH and buffering around pH 4.2–5.0.[1]
  - Self-Check: If 3,5-PDC does not dissolve completely, the titration curve will be noisy; ensure full solubilization before starting.[1]

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